

# health and safety information for 2,2'-Oxydianiline

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,2'-Oxydianiline

Cat. No.: B1581656

[Get Quote](#)

An In-depth Technical Guide to the Health and Safety of **2,2'-Oxydianiline**

## Introduction

**2,2'-Oxydianiline** (CAS No. 24878-25-9) is an aromatic amine used as a chemical intermediate in various research and manufacturing processes.<sup>[1][2]</sup> While its structural isomers, particularly **4,4'-Oxydianiline**, are well-studied for their toxicological profiles, **2,2'-Oxydianiline** presents its own set of health and safety challenges that necessitate careful handling and a thorough understanding of its properties. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the critical safety information, handling protocols, and emergency procedures for **2,2'-Oxydianiline**, grounded in established safety data.

## Chemical Identity and Physical Properties

A foundational aspect of safe chemical handling is the precise identification of the substance and its physical characteristics. These properties influence its behavior in a laboratory setting, including its potential for airborne dispersal and its storage requirements.

Property	Value	Source
Chemical Name	2,2'-Oxydianiline	<a href="#">[1]</a>
Synonyms	2-Aminophenyl ether	
CAS Number	24878-25-9	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> O or O(C <sub>6</sub> H <sub>4</sub> NH <sub>2</sub> ) <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	200.24 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Physical State	Solid	
Appearance	Light grey solid	
Melting Point	61-64 °C	

## Hazard Identification and GHS Classification

**2,2'-Oxydianiline** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[4\]](#) Understanding this classification is crucial for recognizing its primary health risks and implementing appropriate safety measures. The primary hazards are related to its irritant properties upon contact or inhalation.  
[\[4\]](#)

GHS Classification	Details
Pictogram	!

Signal Word **Warning**  
Hazard Statements H315: Causes skin irritation.[\[4\]](#)  
H319: Causes serious eye irritation.[\[4\]](#)  
H335: May cause respiratory irritation.[\[4\]](#)  
Hazard Classes Skin Irritation (Category 2)[\[4\]](#)  
Eye Irritation (Category 2)[\[4\]](#)  
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation[\[4\]](#)  
Precautionary Statements P261: Avoid breathing dust.[\[5\]](#)  
P264: Wash skin thoroughly after handling.[\[5\]](#)  
P271: Use only outdoors or in a well-ventilated area.[\[5\]](#)  
P280: Wear protective gloves/eye protection/face protection.[\[5\]](#)  
P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[5\]](#)  
P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[5\]](#)  
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do.

Continue rinsing.[\[5\]](#)P403+P233: Store in a well-ventilated place. Keep container tightly closed.[\[5\]](#)

## Toxicological Profile

The primary toxicological concerns for **2,2'-Oxydianiline** are its irritant effects on the skin, eyes, and respiratory system.[\[4\]](#) Unlike its 4,4'- isomer, which is noted for more severe chronic hazards like carcinogenicity and mutagenicity, the available data for **2,2'-Oxydianiline** centers on acute irritation.[\[6\]](#)[\[7\]](#)

- **Routes of Exposure:** The main routes of occupational exposure are inhalation of dust particles and direct contact with the skin and eyes.
- **Acute Effects:**
  - **Inhalation:** Inhalation of dust may cause irritation to the nose, throat, and lungs, leading to symptoms such as coughing and shortness of breath.[\[4\]](#) The substance is classified as a Specific Target Organ Toxicant for respiratory tract irritation following a single exposure.
  - **Skin Contact:** Direct contact causes skin irritation, characterized by redness and discomfort.[\[4\]](#)
  - **Eye Contact:** Causes serious eye irritation, which can result in pain, redness, and watering.[\[4\]](#)
- **Chronic Effects:** Specific data on the chronic effects of **2,2'-Oxydianiline** is limited. However, for aromatic amines as a class, prolonged exposure can pose other health risks, and caution is always warranted.

## Occupational Exposure Limits and Control Strategies

As of current documentation, specific Occupational Exposure Limits (OELs), such as a Permissible Exposure Limit (PEL) from OSHA or a Threshold Limit Value (TLV) from ACGIH, have not been established for **2,2'-Oxydianiline**.[\[8\]](#)[\[9\]](#) In the absence of a specific OEL, the primary goal is to minimize exposure to the lowest reasonably achievable level. This is accomplished by implementing a hierarchy of controls.

Elimination  
Remove the hazard

Personal Protective Equipment (PPE)  
Protect the worker with personal gear

Substitution  
Replace with a less hazardous substance

Engineering Controls  
Isolate people from the hazard (e.g., fume hood)

Administrative Controls  
Change the way people work (e.g., SOPs, training)

#### Emergency First Aid for 2,2'-Oxydianiline Exposure

Inhalation  
1. Move to fresh air.  
2. If not breathing, give artificial respiration.  
3. Seek immediate medical attention.

Skin Contact  
1. Immediately remove contaminated clothing.  
2. Wash skin with plenty of soap and water.  
3. Get medical advice if irritation persists.

Eye Contact  
1. Rinse cautiously with water for at least 15 minutes.  
2. Remove contact lenses if present and easy to do.  
3. Seek immediate medical attention.

Ingestion  
1. Rinse mouth. Do NOT induce vomiting.  
2. Give 1-2 glasses of water to drink.  
3. Seek immediate medical attention.

[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [scbt.com](http://scbt.com) [scbt.com]
- 2. [parchem.com](http://parchem.com) [parchem.com]
- 3. [store.researchscientific.co.uk](http://store.researchscientific.co.uk) [store.researchscientific.co.uk]

- 4. 2,2'-Oxydianiline | C12H12N2O | CID 458824 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. aksci.com [[aksci.com](https://aksci.com)]
- 6. angenechemical.com [[angenechemical.com](https://angenechemical.com)]
- 7. merckmillipore.com [[merckmillipore.com](https://merckmillipore.com)]
- 8. nj.gov [[nj.gov](https://nj.gov)]
- 9. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [[osha.gov](https://osha.gov)]
- To cite this document: BenchChem. [health and safety information for 2,2'-Oxydianiline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581656#health-and-safety-information-for-2-2-oxydianiline>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)